

Selectivity of SIK Inhibitors: A Comparative Guide Featuring (R)-MRT199665

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Compound of Interest

Compound Name: (R)-MRT199665

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the selectivity of various small molecule inhibitors of Salt-Inducible Kinases (SIKs), with a focus on MRT199665. SIKs, comprising three isoforms (SIK1, SIK2, and SIK3), are key regulators of metabolic and inflammatory pathways, making them attractive targets for therapeutic intervention in a range of diseases, including autoimmune disorders and cancer. The selectivity of an inhibitor for different SIK isoforms and against other kinases is a critical determinant of its therapeutic efficacy and potential off-target effects.

Note on (R)-MRT199665: While this guide focuses on MRT199665, it is important to note that the publicly available inhibitory activity data is for the racemic mixture, MRT199665. Specific quantitative data for the (R)-enantiomer, **(R)-MRT199665**, is not readily available in the reviewed literature. It is described as an isomer of MRT199665, but its distinct selectivity profile has not been detailed.^[1]

Comparative Analysis of SIK Inhibitor Selectivity

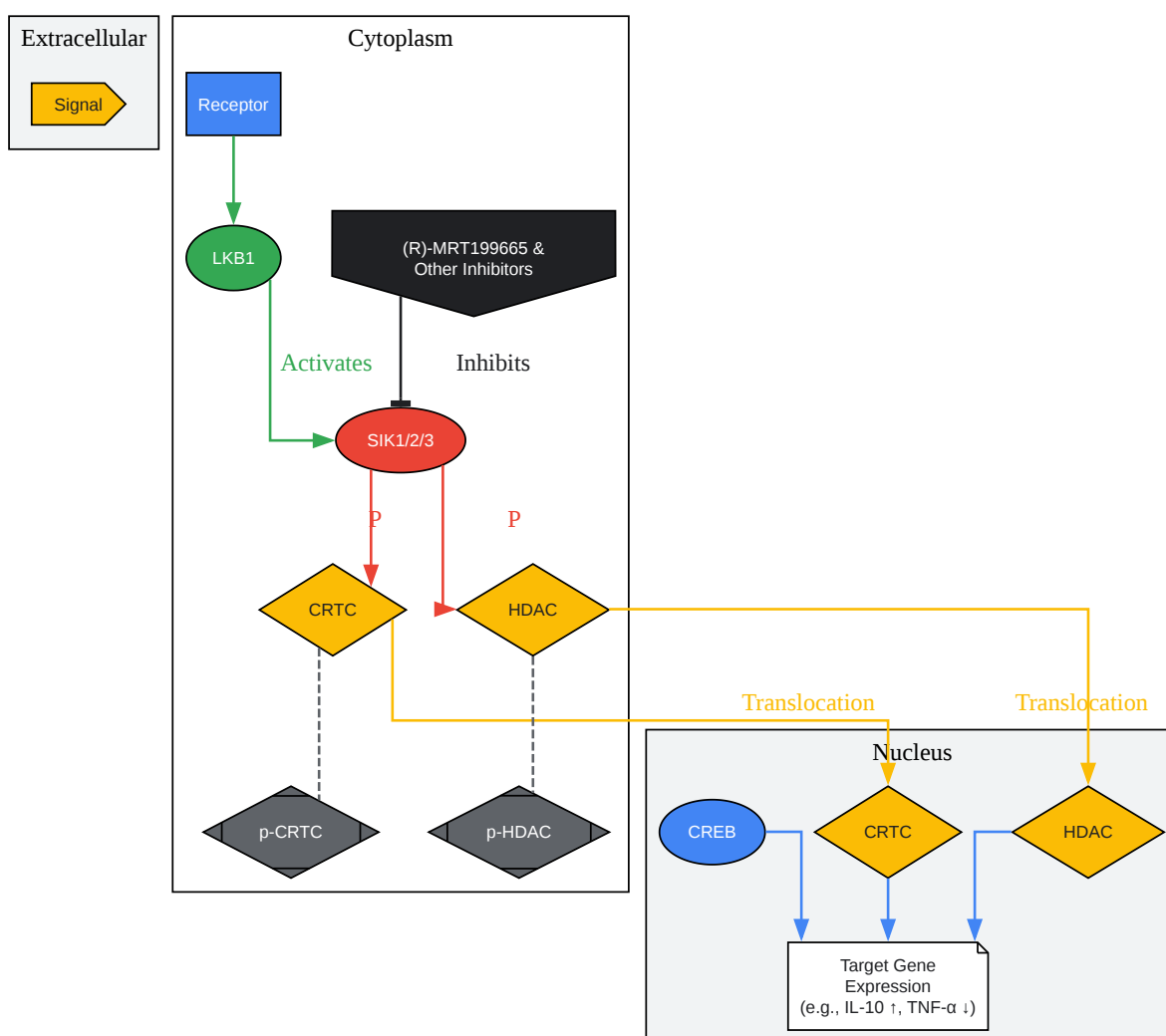
The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values of MRT199665 and other commonly used SIK inhibitors against the three SIK isoforms. Lower

IC50 values indicate higher potency.

Inhibitor	SIK1 IC50 (nM)	SIK2 IC50 (nM)	SIK3 IC50 (nM)	Selectivity Profile
MRT199665	110[1][2][3]	12[1][2][3]	43[1][2][3]	Preferential for SIK2
HG-9-91-01	0.92[4][5][6][7]	6.6[4][5][6][7]	9.6[4][5][6][7]	Pan-SIK, potent against SIK1
YKL-05-099	~10[8][9]	~40[8][9]	~30[8][9]	Pan-SIK
ARN-3236	21.63[10][11]	<1[10][11]	6.63[10][11]	Highly selective for SIK2
GLPG3312	2.0[12][13][14][15]	0.7[12][13][14][15]	0.6[12][13][14][15]	Potent Pan-SIK
GLPG3970	282.8[16][17][18][19]	7.8[16][17][18][19]	3.8[16][17][18][19]	Dual SIK2/SIK3 selective
YKL-06-061	6.56[1]	1.77[1]	20.5[1]	Pan-SIK, preferential for SIK2
YKL-06-062	2.12[1][20]	1.40[1][20]	2.86[1][20]	Potent Pan-SIK

SIK Signaling Pathway and Inhibition

The diagram below illustrates a simplified SIK signaling pathway. SIKs are activated by upstream kinases such as LKB1. Once active, SIKs phosphorylate and inactivate transcriptional co-activators, primarily the CREB-regulated transcription co-activators (CRTC), and histone deacetylases (HDACs). This phosphorylation leads to their cytoplasmic sequestration and prevents them from activating gene transcription in the nucleus. SIK inhibitors block this phosphorylation event, leading to the nuclear translocation of CRTC and HDACs and subsequent modulation of gene expression, which can include an increase in the anti-inflammatory cytokine IL-10 and a decrease in pro-inflammatory cytokines.



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Caption: Simplified SIK signaling pathway and mechanism of inhibition.

Experimental Protocols

In Vitro Kinase Assay for IC50 Determination (ADP-Glo™ Assay)

The determination of IC50 values for SIK inhibitors is commonly performed using an in vitro kinase assay. The ADP-Glo™ Kinase Assay is a widely used method that measures the amount of ADP produced during the kinase reaction, which is directly proportional to kinase activity.

Materials:

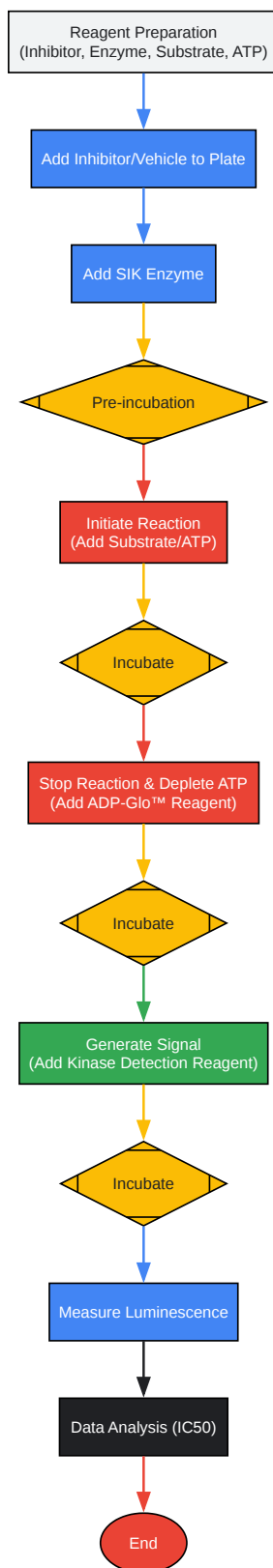
- Recombinant human SIK1, SIK2, or SIK3 enzyme
- Kinase substrate (e.g., a peptide substrate like AMARA)
- ATP (Adenosine triphosphate)
- Kinase assay buffer (e.g., 40 mM Tris-HCl, pH 7.5, 20 mM MgCl₂, 0.1 mg/mL BSA)
- Test inhibitor (e.g., MRT199665) serially diluted in DMSO
- ADP-Glo™ Kinase Assay Kit (containing ADP-Glo™ Reagent and Kinase Detection Reagent)
- White, opaque 96-well or 384-well plates
- Luminometer

Procedure:

- Reagent Preparation:
 - Prepare a stock solution of the test inhibitor in 100% DMSO.
 - Perform serial dilutions of the inhibitor stock solution in kinase assay buffer to create a range of concentrations for testing. The final DMSO concentration in the assay should be kept constant (typically ≤1%).

- Prepare a solution of the SIK enzyme in kinase assay buffer. The optimal enzyme concentration should be determined empirically.
- Prepare a solution of the substrate and ATP in kinase assay buffer. The ATP concentration should ideally be at or near the K_m for the specific SIK isoform.
- Kinase Reaction:
 - Add the serially diluted inhibitor or DMSO (vehicle control) to the wells of the assay plate.
 - Add the SIK enzyme solution to each well and incubate for a short period (e.g., 10-15 minutes) at room temperature to allow for inhibitor binding.
 - Initiate the kinase reaction by adding the substrate/ATP mixture to each well.
 - Incubate the plate at a controlled temperature (e.g., 30°C or room temperature) for a defined period (e.g., 60 minutes).
- Signal Detection:
 - Terminate the kinase reaction and deplete the remaining ATP by adding the ADP-Glo™ Reagent to each well.
 - Incubate at room temperature for approximately 40 minutes.
 - Add the Kinase Detection Reagent to each well to convert the generated ADP to ATP and initiate the luciferase reaction.
 - Incubate at room temperature for 30-60 minutes to stabilize the luminescent signal.
 - Measure the luminescence using a plate reader.
- Data Analysis:
 - Subtract the background luminescence (wells with no enzyme) from all other readings.
 - Plot the luminescence signal against the logarithm of the inhibitor concentration.

- Fit the data to a dose-response curve (e.g., sigmoidal, 4PL) to determine the IC₅₀ value, which is the concentration of the inhibitor that reduces enzyme activity by 50%.



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Caption: General workflow for an in vitro kinase inhibition assay.

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